

Bismuth-214 decay mode and beta emission spectrum

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A Technical Guide to the Decay of Bismuth-214

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the radioactive decay of **Bismuth-214** (²¹⁴Bi), focusing on its decay modes and the characteristics of its beta emission spectrum. **Bismuth-214** is a naturally occurring radionuclide in the uranium-238 decay series, originating from the decay of Lead-214.[1] With a half-life of approximately 19.9 minutes, its decay products are of significant interest in various fields, including environmental monitoring, radiation detection, and theoretical nuclear physics.[1][2][3]

Decay Modes of Bismuth-214

Bismuth-214 undergoes two primary modes of radioactive decay: beta-minus (β^-) decay and alpha (α) decay. The dominant mode is beta decay, which accounts for over 99.9% of all decay events.[2][3][4]

- Beta-Minus (β⁻) Decay: In this process, a neutron within the ²¹⁴Bi nucleus is converted into a proton, resulting in the emission of an electron (beta particle) and an electron antineutrino. This transforms Bismuth-214 into Polonium-214 (²¹⁴Po).[2][5] The reaction is represented as: ⁸³²¹⁴Bi → ⁸⁴²¹⁴Po + e⁻ + v̄e
- Alpha (α) Decay: A small fraction of **Bismuth-214** nuclei decay by emitting an alpha particle, which consists of two protons and two neutrons (a helium nucleus). This decay mode



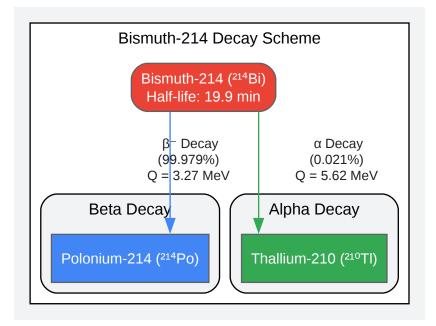
transforms **Bismuth-214** into Thallium-210 (210 Tl).[2][6] The corresponding nuclear equation is: 83214 Bi \rightarrow 81210 Tl + 24 He

The quantitative breakdown of these decay modes is summarized in the table below.

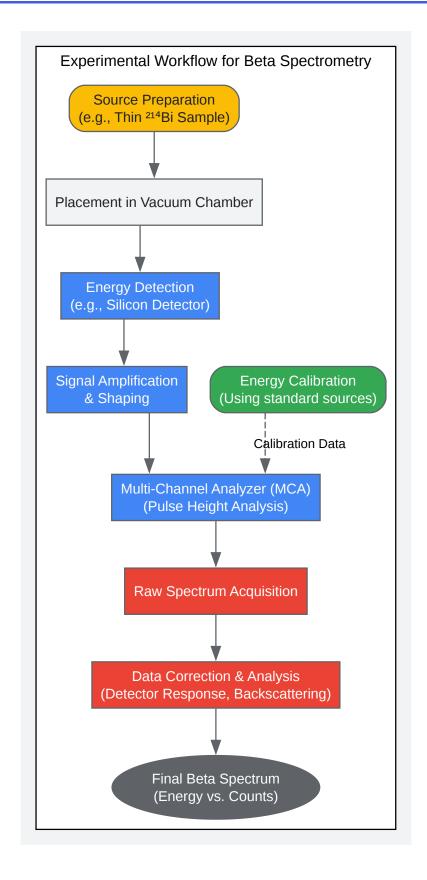
Table 1: Quantitative Data for Bismuth-214 Decay Modes	
Property	Value
Half-life (t1/2)	19.9 (1) minutes
Beta-Minus (β ⁻) Decay	
Branching Ratio	99.979 (13) %[3][4]
Daughter Nuclide	Polonium-214 (²¹⁴ Po)[2]
Q-value (Decay Energy)	3.270 (11) MeV[4]
Alpha (α) Decay	
Branching Ratio	0.0210 (13) %[2][3][4]
Daughter Nuclide	Thallium-210 (²¹⁰ Tl)[2]
Q-value (Decay Energy)	5.621 (3) MeV[2][3][4]

A diagram illustrating these decay pathways is provided below.









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